

Technical Hazard & Handling Guide: 4-Chloro-3-fluoroanisole

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Compound of Interest

Compound Name: 4-Chloro-3-fluoroanisole

CAS No.: 501-29-1

Cat. No.: B1586675

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Executive Summary

4-Chloro-3-fluoroanisole (CAS 501-29-1) is a halogenated aromatic ether widely utilized as a pharmacophore building block in the synthesis of kinase inhibitors and agrochemicals.[1][2][3][4][5] While it lacks the extreme acute toxicity of its aniline analogs (e.g., 4-chloro-3-fluoroaniline), it presents distinct hazards as a lipophilic irritant and environmental toxicant.

This guide synthesizes physicochemical data, predicted metabolic pathways, and field-proven handling protocols to ensure safety during drug development workflows. It is designed for researchers requiring actionable intelligence beyond the standard Safety Data Sheet (SDS).

Part 1: Chemical Identity & Physicochemical Profile[2][6]

Understanding the physical state is the first step in risk mitigation. **4-Chloro-3-fluoroanisole** is a liquid at room temperature, necessitating specific handling protocols to prevent splash exposure and vapor inhalation.

Property	Value	Operational Implication
CAS Number	501-29-1	Use for precise inventory tracking and waste labeling.
Physical State	Liquid (Colorless to light yellow)	Requires liquid-handling robotics or positive-displacement pipetting.
Boiling Point	~196 °C (at 760 mmHg)	Low volatility at RT, but hazardous vapors form upon heating.
Density	1.29 g/cm ³	Denser than water; will sink and form a separate organic layer in aqueous spills.
Lipophilicity (LogP)	~2.8 (Predicted)	High potential for skin absorption; readily crosses cell membranes.
Solubility	Immiscible in water; Soluble in DCM, DMSO, MeOH	Use organic solvents for equipment cleaning; water alone is ineffective.

Part 2: Hazard Identification & Toxicology

Acute Health Hazards

Unlike its aniline counterparts, which are known methemoglobin formers, halogenated anisoles primarily act as irritants and central nervous system (CNS) depressants at high concentrations.

- **Skin & Eye Irritation:** The combination of the lipophilic methoxy group and halogen substituents facilitates dermal penetration. Contact causes immediate irritation, erythema, and potential defatting of the skin.
- **Respiratory Toxicity:** Inhalation of mists or vapors (generated during reflux or rotary evaporation) triggers mucosal irritation in the upper respiratory tract.

- **Systemic Toxicity:** While specific LD50 data for this isomer is limited, "read-across" data from 4-chloroanisole suggests low-to-moderate oral toxicity (LD50 Rat > 2000 mg/kg), but high doses may cause lethargy and ataxia.

Structural Alerts

- **Halogenated Aromatic:** The presence of chlorine and fluorine on the benzene ring increases metabolic stability compared to non-halogenated anisoles, potentially prolonging biological half-life.
- **Environmental Hazard (WGK 3):** Classified as highly hazardous to water.[5] The compound is toxic to aquatic life with long-lasting effects due to its resistance to rapid biodegradation.

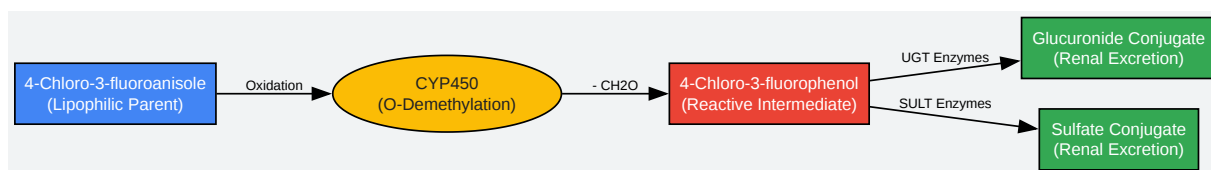
Part 3: Metabolic Fate & Mechanism of Action

Understanding the metabolism of **4-Chloro-3-fluoroanisole** is critical for predicting potential toxic metabolites in vivo. The primary clearance mechanism is O-demethylation mediated by Cytochrome P450 enzymes (primarily CYP2D6 and CYP2C19 isoforms in humans).

Metabolic Pathway

- **Phase I (Functionalization):** The methoxy group is oxidized to a formaldehyde intermediate (unstable), releasing the free phenol: 4-Chloro-3-fluorophenol.
- **Phase II (Conjugation):** The resulting phenol is rapidly conjugated with glucuronic acid or sulfate to increase water solubility for renal excretion.
- **Defluorination (Minor Pathway):** Unlike aliphatic fluorines, the aromatic C-F bond is generally stable. However, oxidative attack at the para-position (relative to the fluorine) is blocked by the chlorine atom, reducing the formation of reactive quinone-imine intermediates common in other aromatics.

Visualization: Metabolic Pathway



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Figure 1: Predicted metabolic trajectory.[6] The primary detoxification route is conversion to the phenol followed by Phase II conjugation.

Part 4: Handling & Risk Mitigation Protocols

Engineering Controls

- Primary Containment: All weighing and transfer operations must occur within a certified chemical fume hood.
- Vapor Control: If heating above 50°C, use a reflux condenser or closed-system reactor. Do not heat in open vessels.

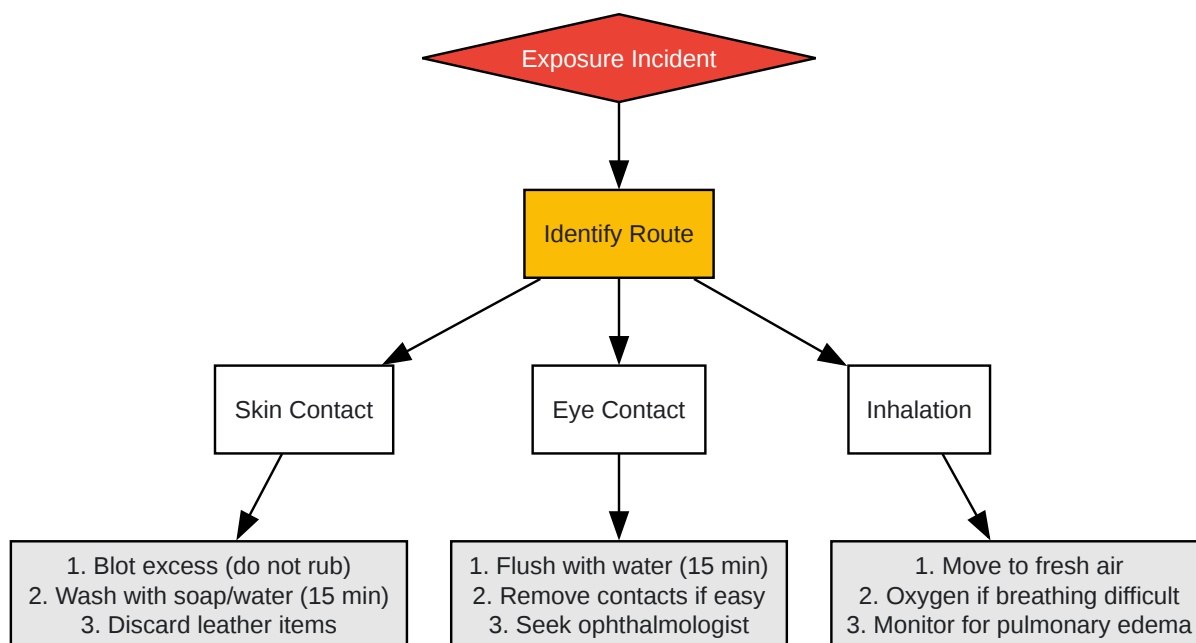
Personal Protective Equipment (PPE) Matrix

The lipophilicity of this compound requires specific glove selection. Latex is insufficient.

Task	Glove Material	Thickness	Breakthrough Time
Splash Protection (Standard Lab Work)	Nitrile	≥ 0.11 mm	> 30 mins
Immersion / Spill Cleanup	Silver Shield / Butyl Rubber	≥ 0.3 mm	> 480 mins
Eye Protection	Chemical Splash Goggles (ANSI Z87.1) - Safety glasses are insufficient for liquid handling.		

Emergency Response Logic

In the event of exposure, immediate action is required to minimize absorption.



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Figure 2: Immediate response decision logic for accidental exposure.

Waste Disposal

- Classification: Hazardous Organic Waste (Halogenated).
- Protocol: Collect in a dedicated waste container labeled "Halogenated Solvents."
- Prohibition: Do NOT mix with strong oxidizers (e.g., nitric acid) or strong bases, as this may generate exothermic reactions or toxic phenolic byproducts.

References

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- European Chemicals Agency (ECHA).Guidance on Information Requirements and Chemical Safety Assessment: Chapter R.7c: Endpoint specific guidance.

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